

A Technical Guide to 3-Chlorobenzyl Alcohol (CAS No. 873-63-2)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chlorobenzyl alcohol

CAS No.: 873-63-2

Cat. No.: B146294

[Get Quote](#)

An In-depth Profile for Chemical Research and Pharmaceutical Development

This document provides a comprehensive technical overview of **3-Chlorobenzyl alcohol** (CAS No. 873-63-2), a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development who require detailed information on its physicochemical properties, characterization data, synthesis protocols, and applications. All quantitative data is presented in structured tables for clarity and ease of comparison.

Chemical Identity and Physicochemical Properties

3-Chlorobenzyl alcohol, also known as (3-chlorophenyl)methanol, is an aromatic alcohol belonging to the benzyl alcohol family.^{[1][2]} It is a colorless liquid at room temperature and serves as a versatile building block in organic synthesis.^{[3][4]} Its core physicochemical properties are summarized in the table below.

Property	Value	References
CAS Number	873-63-2	[1][3][5][6]
Molecular Formula	C ₇ H ₇ ClO	[2][5][6]
Molecular Weight	142.58 g/mol	[2][3][7]
Appearance	Colorless Liquid	[3][4]
Boiling Point	237 °C (at 760 mmHg)	[1][3][4][6][8]
Density	1.211 g/mL at 25 °C	[1][3][6][8]
Refractive Index (n _{20/D})	1.555	[1][3][6][8]
Flash Point	> 112 °C (> 233.6 °F)	[4]
Predicted pKa	14.09 ± 0.10	[6]
InChI Key	ZSRDNPVYGSFUMD-UHFFFAOYSA-N	[3][5][8]
SMILES	<chem>OCc1cccc(Cl)c1</chem>	[3][8]

Spectroscopic Characterization Data

The structural confirmation of **3-Chlorobenzyl alcohol** is achieved through standard spectroscopic techniques. The characteristic data points are outlined below.

2.1 Mass Spectrometry The mass spectrum provides key information about the molecule's fragmentation pattern.

Method	Key Fragments (m/z)	Reference
GC-MS (Electron Ionization)	Top Peak: 77, 2nd Highest: 107, 3rd Highest: 79	[2]

2.2 Nuclear Magnetic Resonance (NMR) Spectroscopy While specific peak lists are not detailed in the provided search results, ¹H NMR and ¹³C NMR spectra are available in spectral databases.[2][9]

- ^1H NMR: The spectrum would characteristically show distinct signals for the benzylic methylene protons ($-\text{CH}_2-$), the hydroxyl proton ($-\text{OH}$), and a complex multiplet pattern for the four protons on the aromatic ring.
- ^{13}C NMR: The spectrum would display signals for the five unique carbon atoms in the molecule: four aromatic carbons (two C-H, one C-Cl, and one C-C), and one benzylic carbon ($-\text{CH}_2\text{OH}$).

2.3 Infrared (IR) Spectroscopy IR spectroscopy is used to identify the key functional groups present in the molecule.[\[2\]](#)[\[5\]](#)

Functional Group	Expected Wavenumber Range (cm^{-1})
O-H Stretch (Alcohol)	3200-3600 (Broad)
C-H Stretch (Aromatic)	3000-3100
C-H Stretch (Aliphatic)	2850-3000
C-O Stretch (Primary Alcohol)	1000-1075
C-Cl Stretch	600-800

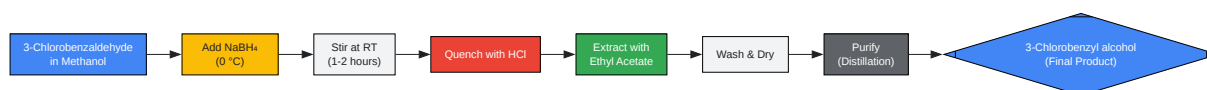
Experimental Protocols: Synthesis

A common and reliable method for the synthesis of **3-Chlorobenzyl alcohol** is the reduction of 3-chlorobenzaldehyde. This procedure avoids the formation of dibenzyl ether byproducts that can occur during the hydrolysis of chlorobenzyl chlorides.[\[10\]](#)

Protocol: Reduction of 3-Chlorobenzaldehyde with Sodium Borohydride

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-chlorobenzaldehyde (1.0 eq) in a suitable solvent such as methanol or ethanol at $0\text{ }^{\circ}\text{C}$ (ice bath).
- Reagent Addition: Slowly add sodium borohydride (NaBH_4) (1.1 eq) to the stirred solution in small portions. The addition should be controlled to maintain the temperature below $10\text{ }^{\circ}\text{C}$.

- **Reaction Monitoring:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting aldehyde is fully consumed (typically 1-2 hours).
- **Quenching:** Carefully quench the reaction by slowly adding 1 M hydrochloric acid (HCl) at 0 °C until the solution is acidic (pH ~2-3) to neutralize excess NaBH₄ and hydrolyze the borate ester intermediate.
- **Extraction:** Remove the organic solvent under reduced pressure. Extract the aqueous residue three times with a suitable organic solvent, such as ethyl acetate.
- **Washing:** Combine the organic layers and wash sequentially with saturated sodium bicarbonate (NaHCO₃) solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent using a rotary evaporator to yield the crude **3-Chlorobenzyl alcohol**.
- **Purification:** If necessary, purify the crude product by vacuum distillation or column chromatography on silica gel to obtain the final product with high purity.

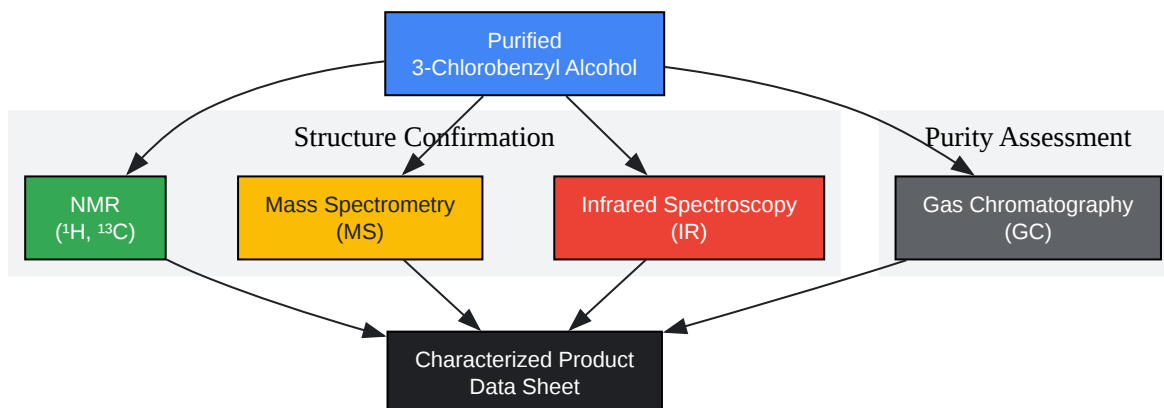


[Click to download full resolution via product page](#)

Diagram 1: Workflow for the synthesis of **3-Chlorobenzyl alcohol**.

Quality Control and Characterization Workflow

Post-synthesis, the identity and purity of **3-Chlorobenzyl alcohol** must be rigorously confirmed using a suite of analytical techniques. This ensures the material is suitable for its intended downstream applications, particularly in research and development where purity is paramount.



[Click to download full resolution via product page](#)

Diagram 2: Analytical workflow for product characterization.

Applications and Relevance in Drug Development

3-Chlorobenzyl alcohol is primarily utilized as an intermediate in the fine chemical and pharmaceutical industries.[11] While not typically an active pharmaceutical ingredient (API) itself, its structural motif is a valuable component for building more complex molecules.

- **Chemical Intermediate:** It serves as a precursor for the synthesis of various compounds. The chloro- and hydroxyl- functionalities provide reactive sites for further chemical transformations. Chlorobenzyl alcohols are important intermediates for perfumes and medicines.[11]
- **Analog Synthesis:** In drug discovery, it can be used to synthesize analogs of lead compounds, where the chlorine atom's position and electronic properties can modulate a molecule's biological activity, solubility, and metabolic stability.
- **Broader Context of Benzyl Alcohols:** The parent compound, benzyl alcohol, has widespread use in pharmaceuticals as a bacteriostatic preservative in intravenous medications, a solubilizing agent, and a local anesthetic.[12][13] It is also used in topical treatments.[13] This establishes a precedent for the utility of substituted benzyl alcohols in pharmaceutical formulations.

Safety Note: **3-Chlorobenzyl alcohol** is known to be an irritant to the skin, eyes, and respiratory system, and appropriate personal protective equipment should be used when handling it.[2][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chlorobenzyl alcohol | 873-63-2 [chemicalbook.com]
- 2. 3-Chlorobenzyl alcohol | C₇H₇ClO | CID 70117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Chlorobenzyl alcohol 98 873-63-2 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. 3-Chlorobenzyl alcohol [webbook.nist.gov]
- 6. jnfuturechemical.com [jnfuturechemical.com]
- 7. 3-Chlorobenzyl alcohol 98 873-63-2 [sigmaaldrich.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. 3-Chlorobenzyl alcohol(873-63-2) 1H NMR [m.chemicalbook.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. CN101182285A - The manufacture method of p-chlorobenzyl alcohol - Google Patents [patents.google.com]
- 12. Benzyl Alcohol: Applications Across Various Industries [pciplindia.com]
- 13. What is Benzyl Alcohol used for? [synapse.patsnap.com]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Technical Guide to 3-Chlorobenzyl Alcohol (CAS No. 873-63-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146294/docs#a-technical-guide-to-3-chlorobenzyl-alcohol-cas-no-873-63-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)